

Abt-080 experimental protocol for in vitro studies

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Compound of Interest

Compound Name: Abt-080

Cat. No.: B15570438

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Application Notes and Protocols for Abt-080

For Researchers, Scientists, and Drug Development Professionals

Introduction

Abt-080, also known as VML-530, is identified as a potent leukotriene synthesis inhibitor. Leukotrienes are pro-inflammatory lipid mediators derived from arachidonic acid through the action of the 5-lipoxygenase (5-LO) enzyme. They are implicated in the pathophysiology of various inflammatory diseases, including asthma. **Abt-080** demonstrates its inhibitory effects by blocking the formation of leukotriene B4 (LTB4), a powerful chemoattractant for neutrophils and other immune cells. These application notes provide an overview of the available in vitro data for **Abt-080** and a detailed, generalized protocol for assessing its inhibitory activity on LTB4 synthesis in a primary human neutrophil assay.

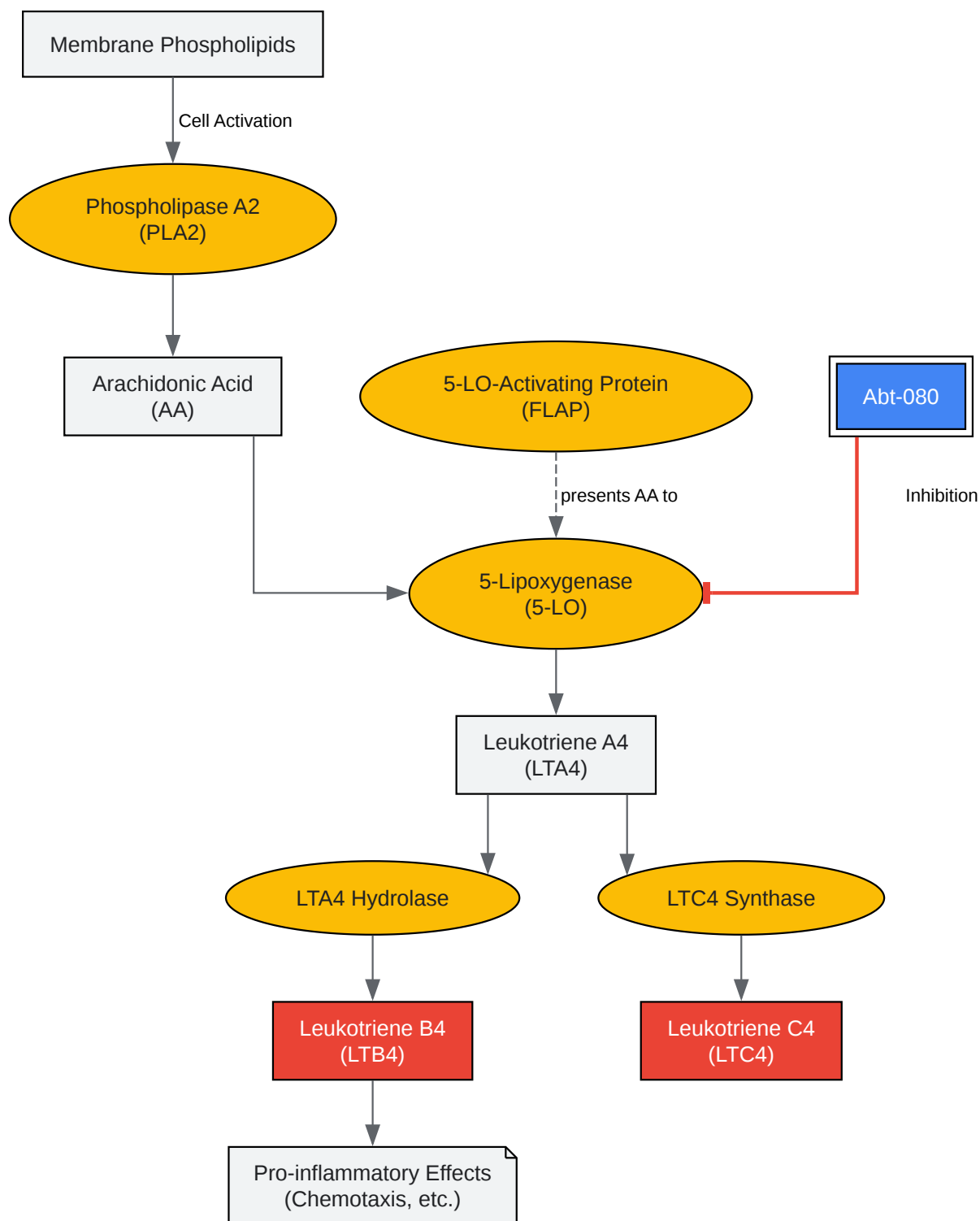
Quantitative Data Summary

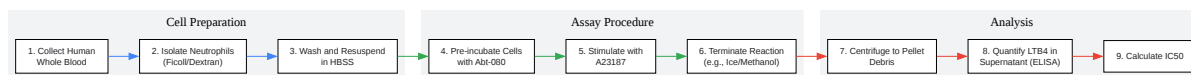
The in vitro potency of **Abt-080** has been quantified by its half-maximal inhibitory concentration (IC50) in different human cell-based assays. The available data is summarized below.

Assay Type	Cell Type	Stimulant	IC50 (nM)	Reference
LTB4 Formation Assay	Human Neutrophils	Calcium Ionophore (A23187)	20	[1]
LTB4 Production Assay	Human Whole Blood	Calcium Ionophore (A23187)	13000	[1]

Signaling Pathway

The following diagram illustrates the 5-lipoxygenase pathway, which is the target of **Abt-080**. By inhibiting this pathway, **Abt-080** prevents the synthesis of pro-inflammatory leukotrienes.





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References

- 1. ABT-080 | Leukotriene Receptor | TargetMol [targetmol.com]
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